

A Technical Guide to the Mechanical Toughness and Abrasion Resistance of Tefzel® (ETFE)

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Compound of Interest

Compound Name: Tefzel

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Abstract

Tefzel®, a brand of ethylene tetrafluoroethylene (ETFE), is a high-performance fluoropolymer renowned for its exceptional mechanical toughness, chemical inertness, and robust thermal properties. This in-depth technical guide provides a comprehensive overview of the mechanical strength and abrasion resistance of various **Tefzel®** grades. It is designed to assist researchers, scientists, and drug development professionals in evaluating the suitability of **Tefzel®** for demanding applications where durability and material integrity are paramount. This document consolidates key quantitative data, outlines the methodologies of standard mechanical tests, and illustrates the underlying structure-property relationships and experimental workflows.

Introduction to Tefzel® ETFE

Tefzel® is a melt-processable copolymer of ethylene and tetrafluoroethylene.[1][2] This chemical composition gives it a unique balance of properties, combining the superior chemical resistance and thermal stability of perfluoropolymers like PTFE with enhanced mechanical strength, stiffness, and abrasion resistance.[3][4] Unlike fully fluorinated polymers, the incorporation of ethylene into the polymer backbone contributes to its remarkable toughness and impact strength.[3][4] **Tefzel®** is available in various grades, including general-purpose, high-flow, and premium resins with enhanced flex life, allowing for its use in a wide array of

applications such as chemical linings, electrical insulation, and components for the pharmaceutical and biomedical sectors.[\[5\]](#)[\[6\]](#)

Mechanical Properties of Tefzel®

The mechanical integrity of **Tefzel®** is a key attribute for its use in applications requiring robust performance under physical stress. The following tables summarize the typical mechanical properties of various **Tefzel®** grades. These values are derived from standardized ASTM test methods and are intended for comparison; they should not be used for specification purposes without consulting the manufacturer's specific datasheets for a particular grade.

Tensile Properties

Tensile testing evaluates the behavior of a material under tension. Key parameters include tensile strength (the maximum stress a material can withstand), tensile modulus (a measure of stiffness), and elongation at break (a measure of ductility).

Property	Test Method	Typical Value	Unit
Tensile Strength (at 23°C)	ASTM D638	5,500 - 6,100	psi
38 - 42	MPa		
Tensile Modulus	ASTM D638	-	psi
-	MPa		
Elongation at Break	ASTM D638	300	%

Data sourced from multiple references.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Flexural and Compressive Properties

Flexural strength measures a material's resistance to bending, while compressive strength assesses its ability to withstand a crushing load.

Property	Test Method	Typical Value	Unit
Flexural Modulus	ASTM D790	145,000	psi
1,000	MPa		
Compressive Strength	ASTM D695	2,470	psi
17	MPa		

Data sourced from Professional Plastics datasheet.[7]

Impact and Hardness Properties

Impact strength quantifies a material's ability to resist fracture from a sudden applied load. Hardness is a measure of a material's resistance to localized plastic deformation such as scratching or indentation.

Property	Test Method	Typical Value	Unit
Izod Notched Impact	ASTM D256	No Break	ft-lb/in
Hardness, Shore D	ASTM D785	D67	-

Data sourced from Professional Plastics datasheet.[7]

Abrasion Resistance

Tefzel® exhibits excellent resistance to wear and abrasion, making it suitable for applications involving contact with abrasive slurries or frequent physical interaction. The Taber abrasion test is a common method for quantifying this property.

Property	Test Method	Typical Value	Unit
Abrasion Resistance (Taber, CS-17 wheel, 1000g load)	-	15	mg/1000 cycles

Value for a specific grade of **Tefzel®**.[\[10\]](#)

Experimental Protocols

The data presented in this guide are obtained through standardized testing procedures. The following is a brief overview of the principles behind the key ASTM test methods cited.

ASTM D638: Tensile Properties of Plastics

This test method determines the tensile properties of plastics in the form of standard dumbbell-shaped specimens. The specimen is held in the grips of a universal testing machine and pulled at a constant rate of crosshead movement until it fractures. During the test, the load and extension are continuously monitored. From this data, tensile strength, tensile modulus, and elongation at break are calculated.

ASTM D790: Flexural Properties of Unreinforced and Reinforced Plastics

This test method is used to determine the flexural strength and flexural modulus of plastic materials. A rectangular specimen is supported at its ends and a load is applied to its center (a three-point bending test). The load and deflection are measured until the specimen fails.

ASTM D256: Determining the Izod Pendulum Impact Resistance of Plastics

The Izod impact test measures the impact resistance of a material. A notched specimen is clamped vertically, and a pendulum with a known weight is released from a specified height, striking and breaking the specimen. The energy absorbed by the specimen during fracture is a measure of its impact strength. A "no break" result indicates that the specimen did not fracture under the test conditions.[\[7\]](#)

ASTM D4060: Standard Test Method for Abrasion Resistance of Organic Coatings by the Taber Abraser

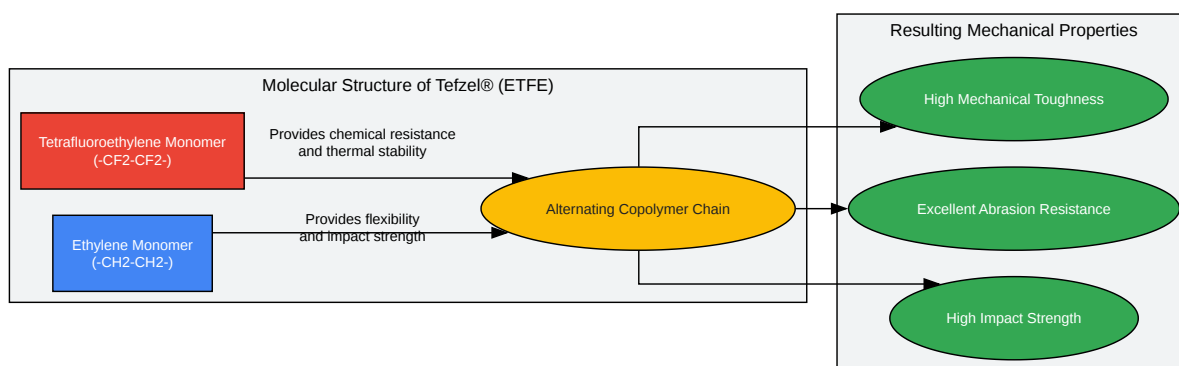
While the specific standard for the cited abrasion value is not provided, ASTM D4060 is a common protocol for this type of measurement. In this test, a flat panel of the material is mounted on a rotating turntable. Two abrasive wheels are lowered onto the specimen, and the

turntable is rotated for a specified number of cycles under a specific load. The abrasion resistance is typically reported as the weight loss of the material per a certain number of cycles.

Visualizations

Structure-Property Relationship of Tefzel®

The unique combination of monomers in **Tefzel®** directly influences its mechanical properties.

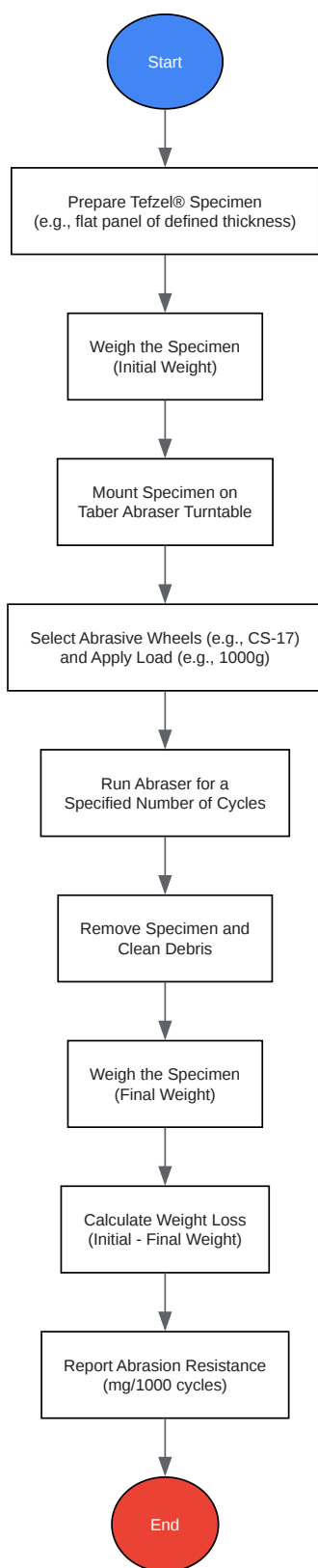


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Caption: Relationship between **Tefzel®**'s monomeric units and its key mechanical properties.

Experimental Workflow for Taber Abrasion Test

The following diagram outlines the typical steps involved in evaluating the abrasion resistance of **Tefzel®** using a Taber Abraser.



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Caption: A typical workflow for determining the abrasion resistance of **Tefzel®**.

Conclusion

Tefzel® ETFE stands out as a robust fluoropolymer with a superior combination of mechanical toughness and abrasion resistance. Its unique chemical structure imparts a durability that makes it a reliable material choice for critical components in the pharmaceutical, chemical processing, and electronics industries. The quantitative data and experimental methodologies presented in this guide provide a solid foundation for researchers and professionals to assess the performance of **Tefzel®** in their specific applications. For detailed specifications and grade-specific data, consultation with the manufacturer is always recommended.

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